

Personal protective equipment for handling ACY-775

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Compound of Interest

Compound Name: ACY-775

Cat. No.: B605172

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Essential Safety and Handling Guide for ACY-775

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This document provides critical safety and logistical information for the handling, use, and disposal of **ACY-775**, a potent and selective histone deacetylase 6 (HDAC6) inhibitor. Adherence to these guidelines is essential to ensure personnel safety and maintain experimental integrity.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **ACY-775** in any form (solid or in solution). The following table summarizes the required PPE for various laboratory activities involving this compound.

Activity	Required Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Gloves: Double-gloving with chemotherapy-tested nitrile gloves (ASTM D6978-05 compliant) is required.[1][2][3] - Gown: Disposable, solid-front, back-closing gown made of a low-permeability fabric (e.g., polyethylene-coated polypropylene).[4][5][6][7] - Eye Protection: Safety glasses with side shields or chemical splash goggles.[4] - Respiratory Protection: A NIOSH-approved N95 or higher respirator is required when handling the powder outside of a certified chemical fume hood or ventilated balance enclosure.[8][9][10][11]
Solution Preparation and Handling	- Gloves: Double-gloving with chemotherapy-tested nitrile gloves.[1][2][3] - Gown: Disposable, low-permeability gown.[4][5][6][7] - Eye Protection: Safety glasses with side shields or chemical splash goggles.[4]
Cell Culture and In Vitro Assays	- Gloves: Single pair of nitrile gloves. - Gown: Standard laboratory coat. - Eye Protection: Safety glasses.
Waste Disposal	- Gloves: Double-gloving with chemotherapy-tested nitrile gloves.[1][2][3] - Gown: Disposable, low-permeability gown.[4][5][6][7] - Eye Protection: Safety glasses with side shields or chemical splash goggles.[4]

Operational Plan: Step-by-Step Handling Procedures

Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Wear appropriate PPE (see table above) when unpacking.

- Store **ACY-775** in a cool, dry, and well-ventilated area, away from incompatible materials.
- The container should be tightly sealed.

Weighing and Solution Preparation

- All weighing of solid **ACY-775** must be conducted in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.^[10]
- Before weighing, decontaminate the work surface.
- Use dedicated spatulas and weigh boats.
- To prepare a stock solution, slowly add the solvent to the solid **ACY-775** to avoid generating dust.
- Cap the vial tightly and vortex until the solid is completely dissolved.

Spill Management

- In case of a spill, immediately alert others in the area.
- Evacuate the area if the spill is large or if there is a risk of airborne dust.
- For small spills, wear appropriate PPE, including respiratory protection if the spill involves the solid compound.
- Cover the spill with absorbent material, working from the outside in.
- Carefully collect the absorbed material and any contaminated debris into a designated hazardous waste container.
- Clean the spill area with a suitable decontaminating solution, followed by water.

Disposal Plan

All waste contaminated with **ACY-775** is considered hazardous and must be disposed of according to institutional and local regulations.

- **Solid Waste:** Collect all contaminated solid waste, including gloves, gowns, weigh boats, and absorbent materials, in a clearly labeled, sealed hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing **ACY-775** in a dedicated, sealed, and properly labeled hazardous waste container. Do not pour any solution containing **ACY-775** down the drain.[\[12\]](#)[\[13\]](#)
- **Sharps Waste:** Needles, syringes, and other contaminated sharps should be disposed of in a designated sharps container for hazardous chemical waste.
- **Empty Containers:** "Empty" containers that previously held solid **ACY-775** or its solutions should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste.[\[14\]](#) After rinsing, the defaced container may be disposed of as regular laboratory glass or plastic waste, in accordance with institutional policies.

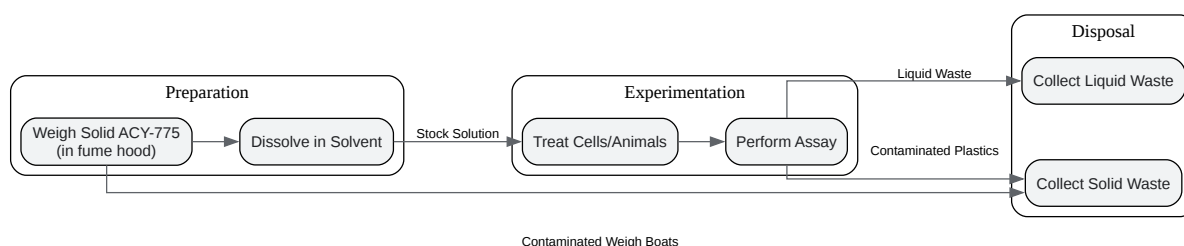
Experimental Protocol: In Vitro HDAC6 Activity Assay

This protocol outlines a typical cell-based assay to measure the inhibitory effect of **ACY-775** on HDAC6 activity.

- **Cell Seeding:** Plate cells at an appropriate density in a 96-well plate and allow them to adhere overnight.
- **Compound Treatment:** Prepare serial dilutions of **ACY-775** in cell culture medium. Remove the old medium from the cells and add the different concentrations of **ACY-775**. Include a vehicle control (e.g., DMSO) and a positive control (a known HDAC inhibitor).
- **Incubation:** Incubate the plate for the desired time (e.g., 2-24 hours) at 37°C in a CO₂ incubator.
- **Lysis and Substrate Addition:** Lyse the cells and add a fluorogenic HDAC6 substrate according to the manufacturer's instructions of the assay kit.
- **Signal Development:** Incubate the plate at room temperature or 37°C to allow for the enzymatic reaction to occur.

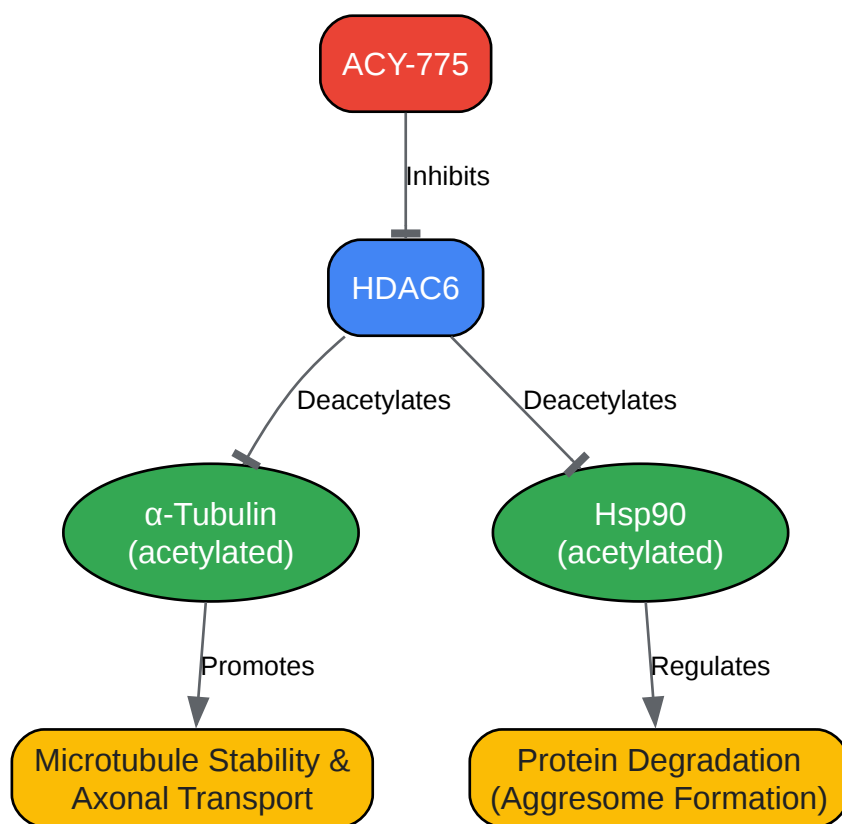
- Measurement: Read the fluorescence or luminescence on a plate reader at the appropriate excitation and emission wavelengths.
- Data Analysis: Calculate the percent inhibition of HDAC6 activity for each concentration of **ACY-775** relative to the vehicle control. Determine the IC50 value of **ACY-775**.

Signaling Pathway and Experimental Workflow Diagrams



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ACY-775 Handling Workflow



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Simplified HDAC6 Signaling Pathway

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